Technical Guide: The Mechanism of Action of Real Thiol

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Compound of Interest

Compound Name:	*Real Thiol*
CAS No.:	*2280796-90-7*
Cat. No.:	*B2929272*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: "**Real Thiol**" is not a therapeutic drug but a specialized, reversible, reaction-based fluorescent probe.[1][2] This guide details its mechanism of action as a laboratory tool for quantitatively monitoring glutathione (GSH) dynamics in living cells.[1][2][3]

Introduction: The Role of Thiols and the Need for Their Detection

Thiols are organic compounds containing a sulfhydryl (-SH) group, a sulfur analog to the hydroxyl group in alcohols. This functional group imparts unique and vital properties to molecules in biological systems. The amino acid cysteine, a fundamental component of proteins, contains a thiol group that is crucial for protein structure, forming stabilizing disulfide bonds (-S-S-), and for the catalytic activity of many enzymes.

The most abundant non-protein thiol in cells is the tripeptide glutathione (GSH). GSH is a cornerstone of cellular defense, acting as a primary antioxidant that scavenges reactive oxygen species (ROS) and protects cells from oxidative damage. The ratio of reduced GSH to its

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oxidized form, glutathione disulfide (GSSG), is a critical indicator of cellular redox status and overall health. Aberrant thiol levels are associated with numerous diseases, making the precise measurement of these compounds, particularly GSH, essential for research.

Real Thiol is a fluorescent probe designed specifically for this purpose, enabling the real-time, quantitative analysis of GSH dynamics within living cells.

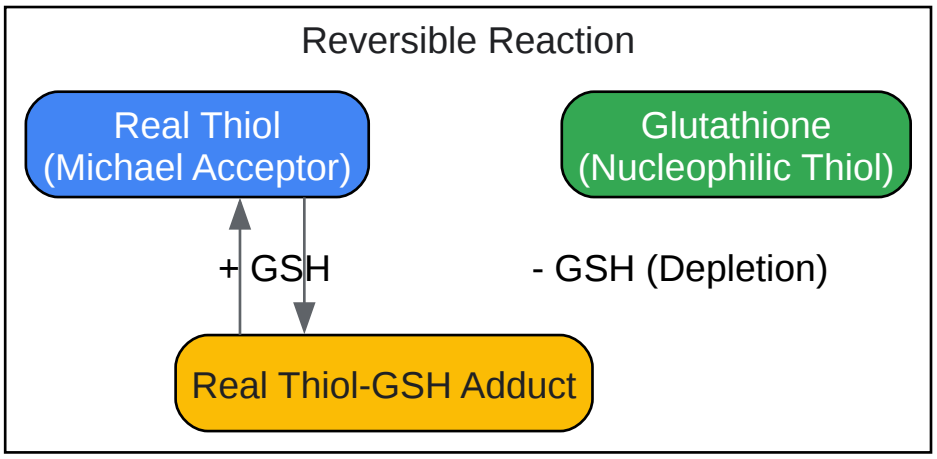
Core Mechanism of Action: Reversible Thiol-Michael Addition

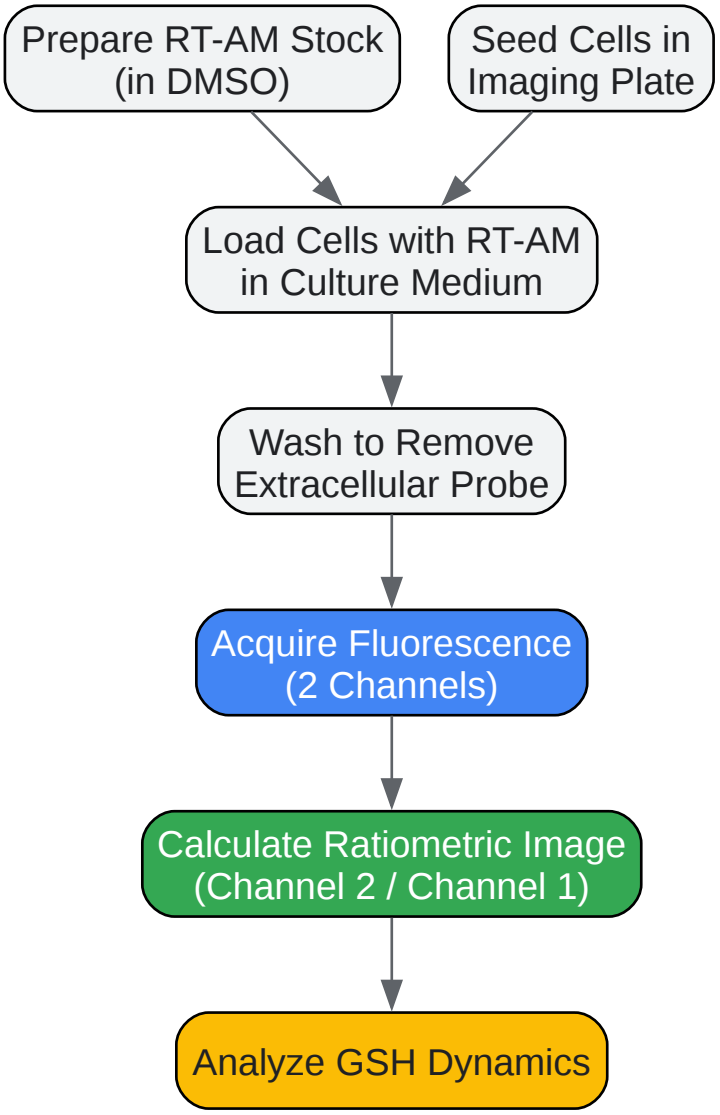
The mechanism of **Real Thiol** is based on a reversible thiol-Michael addition reaction. The probe molecule contains an electrophilic Michael acceptor, which readily reacts with the nucleophilic sulfhydryl group of glutathione. This reaction is a nucleophilic addition that forms a new covalent bond between the probe and GSH, creating a "**Real Thiol**-GSH" adduct.

A key feature of this probe is the reversibility of the reaction. This allows **Real Thiol** to dynamically respond to fluctuations in the intracellular GSH concentration, providing a real-time measurement of the GSH/GSSG equilibrium.

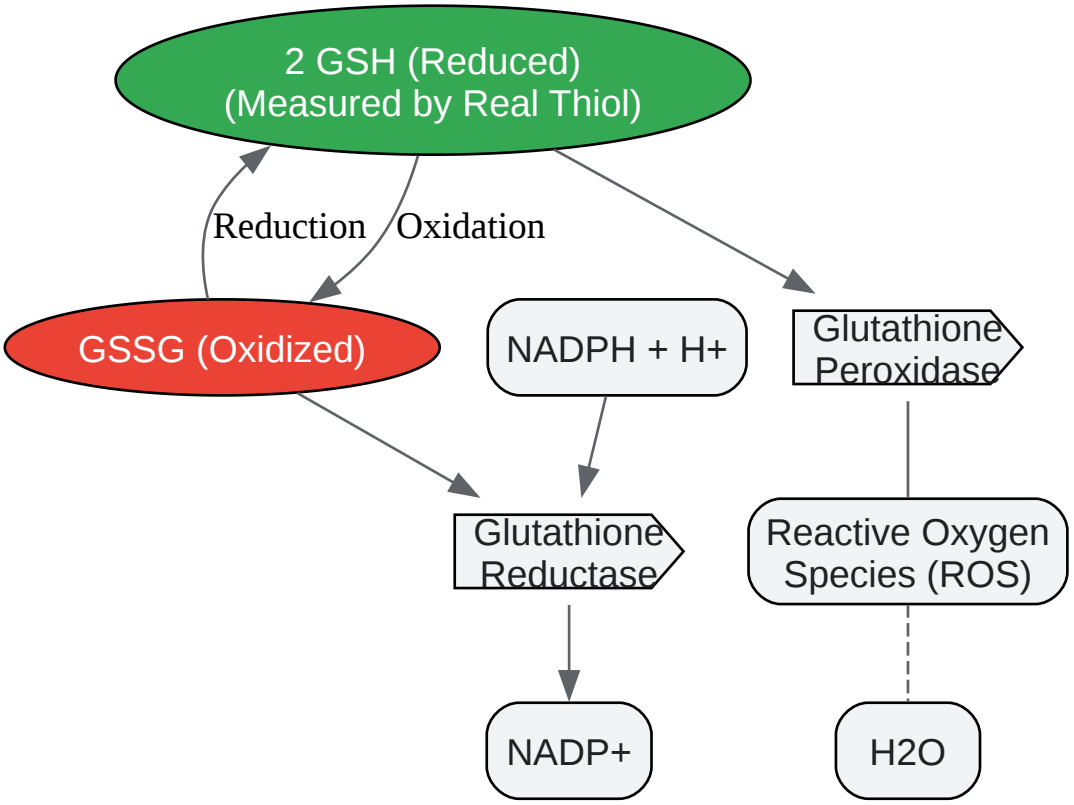
The reaction induces a significant and measurable change in the probe's fluorescence properties. The unreacted ("free") **Real Thiol** and the **Real Thiol**-GSH adduct possess distinct fluorescence spectra. This spectral shift allows for ratiometric imaging, where the ratio of fluorescence intensities at two different wavelengths is calculated. This method provides a robust and quantitative measurement of GSH concentration that is independent of probe concentration, cell path length, or instrument settings.

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